

Verification Guide: Specific Rotation of (R)-3-(2-Nitrophenoxy)pyrrolidine HCl

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Compound of Interest

Compound Name:	(R)-3-(2-Nitrophenoxy)pyrrolidine hydrochloride
CAS No.:	1286207-33-7
Cat. No.:	B2826302

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Part 1: Executive Summary & Technical Context

The Challenge of Verification

Unlike common pharmacopeial standards, the specific rotation () for proprietary intermediates like (R)-3-(2-Nitrophenoxy)pyrrolidine HCl is often not standardized in public monographs. Verification therefore requires a comparative approach, triangulating polarimetry data against Chiral HPLC and synthetic origin.

Chemical Identity[1][2][3]

- Compound: (R)-3-(2-Nitrophenoxy)pyrrolidine hydrochloride[1]
- CAS: 1286207-33-7[1]
- Molecular Weight: 244.67 g/mol
- Chiral Center: C3 of the pyrrolidine ring.

- Critical Attribute: The (R)-configuration is chemically distinct from the (S)-enantiomer (CAS 1220020-09-6).

Synthesis-Dependent Rotation (Causality)

The expected sign of rotation depends heavily on the synthetic route. You must validate the "Origin of Chirality":

- SNAr Route (Retention): Reaction of (R)-N-Boc-3-hydroxypyrrolidine with 2-fluoronitrobenzene retains the stereocenter.
- Mitsunobu Route (Inversion): Reaction of (S)-N-Boc-3-hydroxypyrrolidine with 2-nitrophenol inverts the stereocenter to (R).

Part 2: Comparative Analysis of Analytical Methods

To ensure data integrity, you cannot rely on polarimetry alone. This guide compares the primary verification method (Polarimetry) with the validation method (Chiral HPLC).

Feature	Method A: Polarimetry (Specific Rotation)	Method B: Chiral HPLC (Enantiomeric Excess)
Primary Output	Bulk property ()	Separation of (R) and (S) peaks
Precision	Moderate (Subject to moisture/solvent effects)	High (>99.9% accuracy)
Throughput	< 5 minutes	20–40 minutes
Limit of Detection	Requires >10 mg sample	Detects <0.1% impurity
Role in Workflow	Routine Batch Release	Reference Standard Establishment

Part 3: Experimental Protocol (Self-Validating System)

A. Preparation of the Reference Standard

Before routine polarimetry, establish the "True Value" for your specific lot using Chiral HPLC.

Protocol:

- Column: Chiralpak AD-H or OD-H (Amylose/Cellulose tris-carbamate), 4.6 x 250 mm.
- Mobile Phase: n-Hexane : Isopropanol : Diethylamine (90 : 10 : 0.1). Note: Diethylamine is crucial for peak shape of amine salts.
- Flow Rate: 1.0 mL/min at 25°C.
- Detection: UV at 254 nm (Nitrophenoxy chromophore).[2]
- Acceptance: The (R)-isomer must constitute >98.5% area.

B. Determination of Specific Rotation ()

Reagents:

- Solvent: Methanol (HPLC Grade). Water is acceptable but Methanol minimizes solubility issues with the free base impurities.
- Equipment: Digital Polarimeter (Sodium D-line, 589 nm).

Step-by-Step Methodology:

- Drying: Dry the hydrochloride salt in a vacuum oven at 40°C for 4 hours to remove hygroscopic moisture. Moisture is the #1 cause of rotation drift.
- Weighing: Accurately weigh 100 mg (0.1 mg) of the dried sample.
- Dissolution: Transfer to a 10 mL volumetric flask. Dissolve in Methanol.[3] Sonicate if necessary to ensure the salt is fully dissociated.
 - Concentration (c): 1.0 g/100 mL (1% w/v).

- Blanking: Fill the 1 dm (100 mm) polarimeter tube with pure Methanol. Zero the instrument.
- Measurement: Rinse the tube with the sample solution, then fill. Measure at 20°C. Record the average of 5 readings.

Calculation:

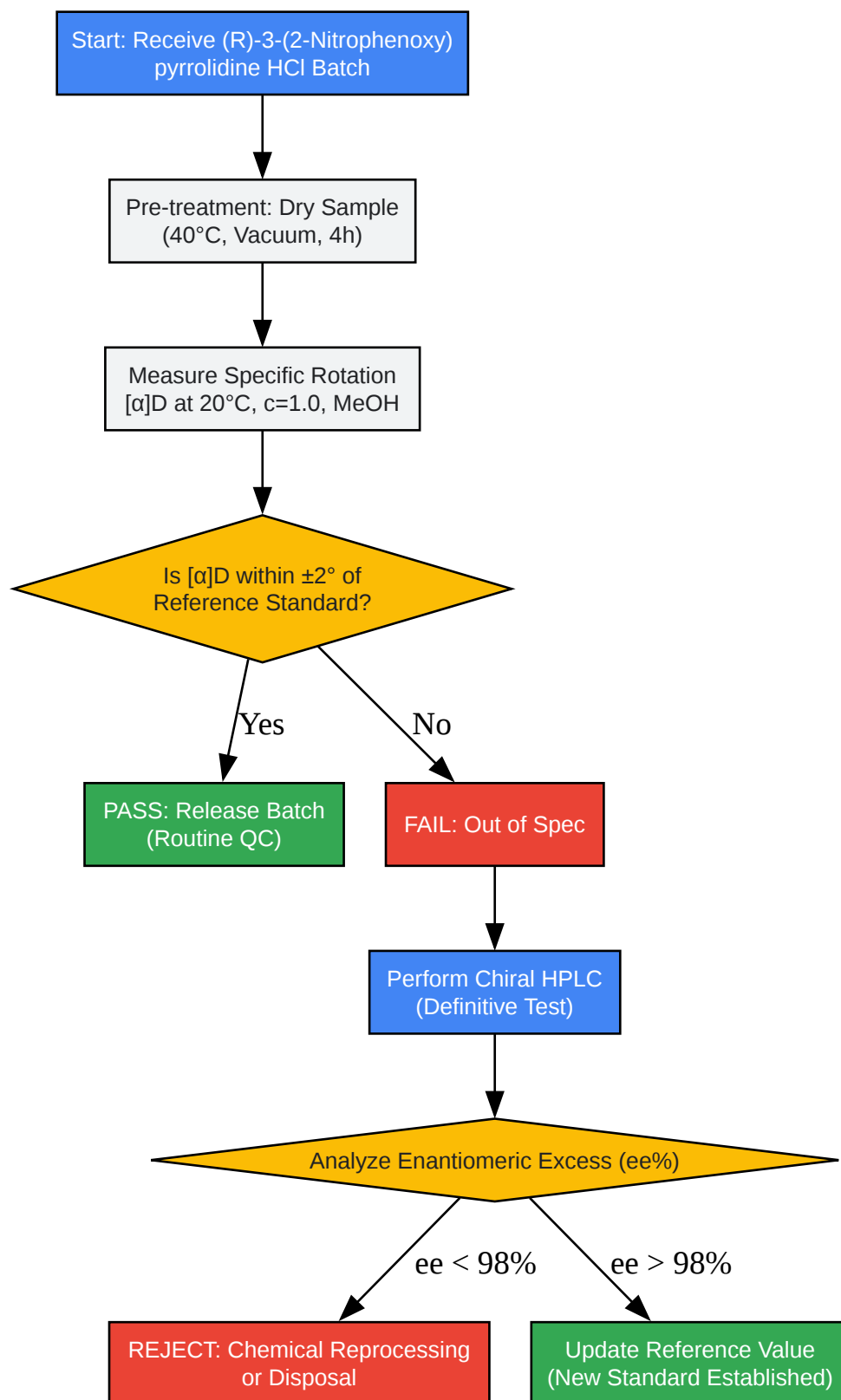
- : Observed rotation (degrees)[4][5][6]
- : Path length (dm)
- : Concentration (g/100 mL)

Expected Range (Guidance): While batch-specific values vary, pyrrolidine ether hydrochlorides typically exhibit rotations in the range of -15° to -25° (or positive, depending on the exact solvation shell; the key is consistency with the Chiral HPLC-validated lot).

- Note: If the free base is used, the rotation magnitude often shifts significantly.

Part 4: Verification Workflow Diagram

The following decision tree illustrates the logic flow for accepting or rejecting a batch based on specific rotation.



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Figure 1: Logical workflow for verifying enantiomeric purity, prioritizing polarimetry for speed and HPLC for accuracy.

Part 5: Troubleshooting & Validation

If your specific rotation results are inconsistent, evaluate these variables:

- **Hygroscopicity:** The HCl salt is hygroscopic. Absorbed water lowers the effective concentration (), leading to a falsely low rotation value. Solution: Karl Fischer titration to correct .
- **Solvent Effects:** Switching from Methanol to Water can reverse the sign or double the magnitude due to hydrogen bonding with the ether oxygen and amine. Always report solvent.
- **Temperature:** A deviation of can alter the reading by 0.5–1.0°. Ensure the polarimeter is thermostated.

References

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